

An In-depth Technical Guide to the Safety of Allyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name: *Allyltriphenylphosphonium
bromide*

Cat. No.: *B072289*

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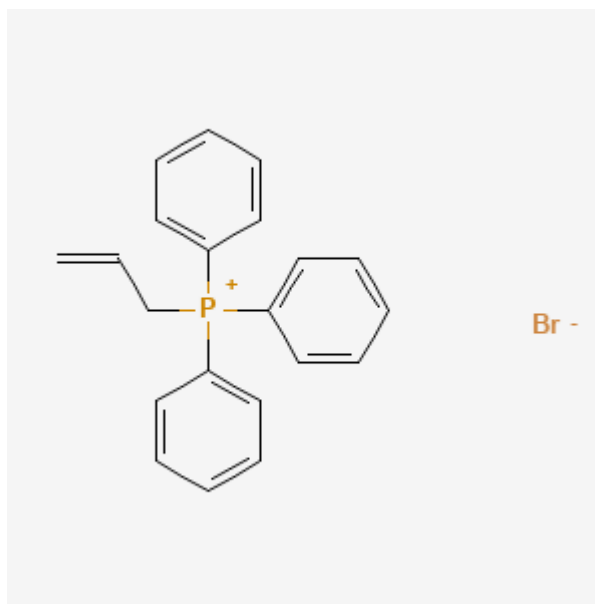
This guide provides a comprehensive overview of the safety data for

Allyltriphenylphosphonium bromide (CAS No. 1560-54-9), a common reagent in organic synthesis. The information is compiled and presented to meet the needs of laboratory professionals, with a focus on quantitative data, experimental context, and clear visual representations of key concepts.

Chemical Identification

Identifier	Value
Chemical Name	Allyltriphenylphosphonium bromide
Synonyms	2-Propenyltriphenylphosphonium bromide, Phosphonium, triphenyl-2-propenyl-, bromide[1] [2]
CAS Number	1560-54-9[1][2]
Molecular Formula	C ₂₁ H ₂₀ BrP[1][2]
Molecular Weight	383.26 g/mol [2]

Chemical Structure



Physicochemical Properties

The following table summarizes the key physicochemical properties of **Allyltriphenylphosphonium bromide**.

Property	Value
Physical State	Solid, powder[2]
Color	White[3]
Odor	Odorless[3]
Melting Point	222-225 °C (lit.)[2][4]
Water Solubility	Decomposes[4]
Stability	Stable under normal conditions; moisture sensitive[3]

Toxicological Data

The toxicological properties of **Allyltriphenylphosphonium bromide** have not been fully investigated. The available acute toxicity data is presented below.

Test	Species	Route	Value
LD50	Mouse	Intravenous	22 mg/kg[4]

Note: No data is currently available for oral or dermal LD50 values.


Hazard Identification and GHS Classification

Allyltriphenylphosphonium bromide is classified as a hazardous substance. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation[5]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[5]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[5]

Signal Word: Warning[3]

Hazard Pictogram:

 alt text

Experimental Protocols

This section outlines the general methodologies for determining the key physicochemical and toxicological properties cited in this guide.

Melting Point Determination (Based on OECD Guideline 102)

The melting point of **Allyltriphenylphosphonium bromide** is determined using the capillary method as outlined in OECD Guideline 102.[6][7]

- Sample Preparation: A small amount of the dry, powdered substance is packed into a capillary tube.
- Apparatus: A calibrated melting point apparatus with a heating block and a thermometer is used.
- Procedure: The capillary tube is placed in the heating block, and the temperature is raised at a slow, controlled rate.
- Observation: The temperature at which the substance is observed to melt is recorded as the melting point.

Water Solubility (General Method based on OECD Guideline 105)

Given that **Allyltriphenylphosphonium bromide** decomposes in water, a precise water solubility value is not applicable. The observation of decomposition is typically made using a method similar to the flask method described in OECD Guideline 105.[8][9][10]

- Procedure: A specified amount of the substance is added to a known volume of distilled water in a flask.

- **Equilibration:** The mixture is agitated at a constant temperature for a defined period.
- **Observation:** The physical and chemical changes in the substance and the solution are observed. For **Allyltriphenylphosphonium bromide**, this would involve noting the decomposition of the solid.

Acute Intravenous Toxicity (General Methodology)

The reported LD50 value was likely determined using a method consistent with general principles of acute toxicity testing, such as those that inform the development of OECD guidelines (e.g., OECD 420, 423, 425 for oral toxicity).^{[11][12][13][14]} A general protocol for an intravenous study would involve:

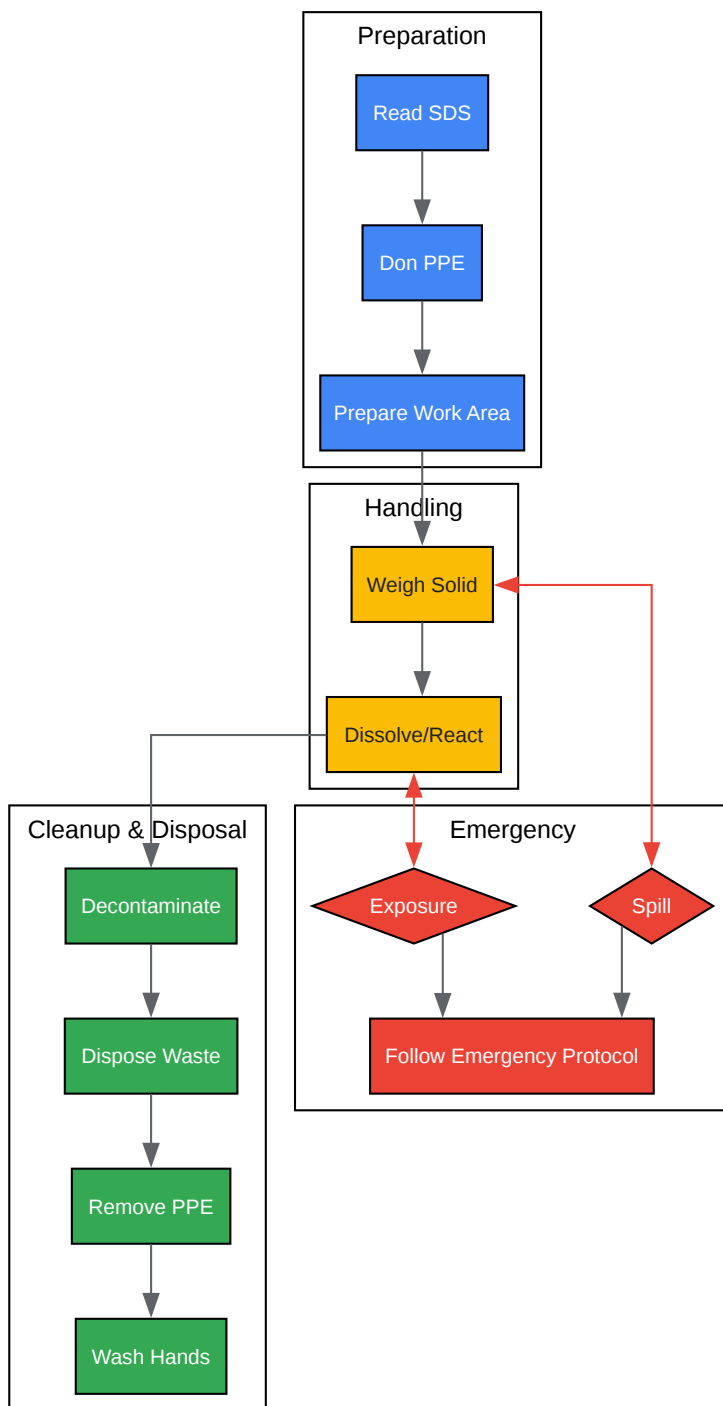
- **Animal Model:** A group of mice is selected for the study.
- **Dose Preparation:** The test substance is dissolved or suspended in a suitable vehicle for injection.
- **Administration:** A single dose of the substance is administered to each animal via intravenous injection.
- **Observation:** The animals are observed for a specified period (typically 14 days) for signs of toxicity and mortality.
- **LD50 Calculation:** The dose that is lethal to 50% of the test population is calculated using appropriate statistical methods.

Visualizations

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Allyltriphenylphosphonium bromide** in a laboratory setting.

Safe Handling Workflow for Allyltriphenylphosphonium Bromide

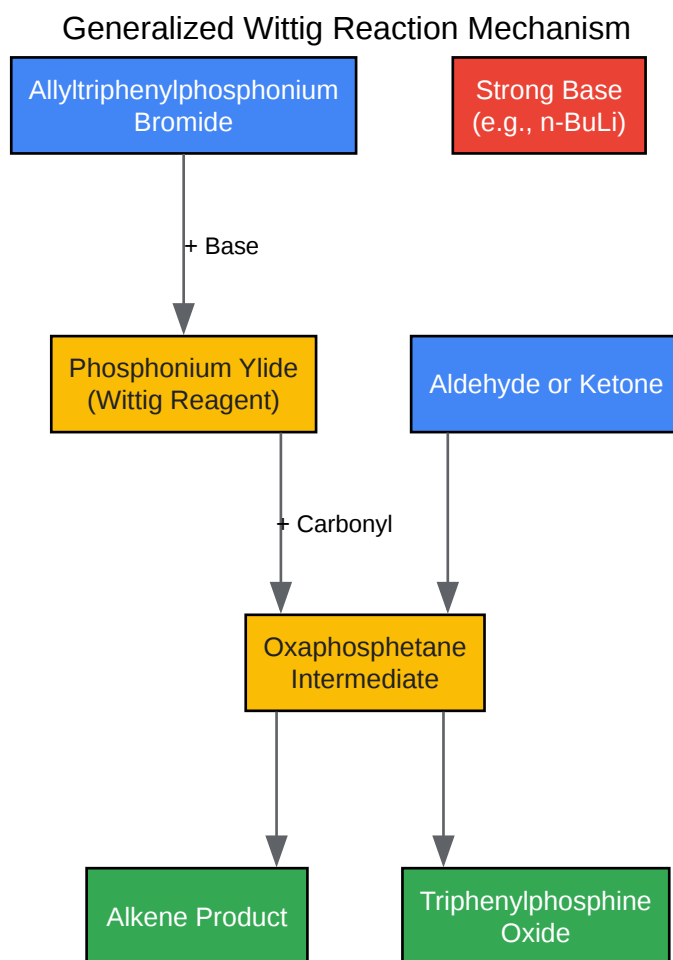


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Caption: Workflow for the safe handling of **Allyltriphenylphosphonium bromide**.

Wittig Reaction Pathway

Allyltriphenylphosphonium bromide is a precursor to a Wittig reagent, which is used to convert aldehydes and ketones into alkenes. The general mechanism is illustrated below.



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Caption: The reaction pathway of the Wittig olefination.

Safe Handling and Storage Procedures Engineering Controls

- Work in a well-ventilated area.[\[15\]](#)
- Use a chemical fume hood for operations that may generate dust or aerosols.
- Ensure eyewash stations and safety showers are readily accessible.[\[15\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[\[2\]](#)
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a NIOSH-approved respirator for dusts.[\[2\]](#)

Handling

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid breathing dust.[\[15\]](#)
- Wash hands thoroughly after handling.[\[15\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[15\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- The substance is moisture-sensitive; store accordingly.[\[3\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [15]
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.[15]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[15]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[15]

Spill and Disposal Procedures

Spill Response

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Clean the spill area with soap and water.

Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

This technical guide is intended to provide comprehensive safety information for **Allyltriphenylphosphonium bromide**. It is essential to always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling any chemical and to be fully trained in laboratory safety procedures.

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